

Personal protective equipment for handling 3-Formyl-6-nitrochromone

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Compound of Interest

Compound Name: 3-Formyl-6-nitrochromone

Cat. No.: B181363

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Essential Safety and Handling Guide for 3-Formyl-6-nitrochromone

This guide provides crucial safety, operational, and disposal information for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **3-Formyl-6-nitrochromone**. Adherence to these protocols is vital for ensuring personal safety and minimizing environmental risk.

Chemical Identifier:

- Product Name: **3-Formyl-6-nitrochromone**
- CAS Number: 42059-80-3
- Synonyms: 6-Nitro-4-oxo-4H-1-benzopyran-3-carboxaldehyde, 6-nitrochromone-3-carboxaldehyde[1][2]

Hazard Identification and Personal Protective Equipment

3-Formyl-6-nitrochromone is classified as a hazardous substance that can cause irritation to the eyes, skin, and respiratory system[1]. There is also limited evidence of potential cumulative health effects following exposure[1]. Therefore, a comprehensive approach to safety, combining engineering controls with appropriate Personal Protective Equipment (PPE), is mandatory.

Summary of Required Personal Protective Equipment:

| PPE Category | Item | Specifications and Standards |
|------------------------|---------------------------|--|
| Eye Protection | Safety Goggles/Eyeshields | Must be worn at all times in the laboratory. Should conform to EN 166 or OSHA 29 CFR 1910.133 standards.[3] |
| Face Protection | Face Shield | Recommended when there is a significant risk of splashing or dust generation.[3] |
| Hand Protection | Chemical-resistant gloves | Nitrile gloves are a suitable choice for short-term protection. Always inspect gloves for integrity before each use and replace them immediately upon contamination.[3] Gloves should be tested to a relevant standard (e.g., EN 374, US F739)[1]. |
| Body Protection | Laboratory Coat | A flame-resistant lab coat should be worn and kept fully buttoned.[3] |
| Respiratory Protection | Dust mask or respirator | Use a NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95) if dust formation is likely or when working outside of a fume hood.[3] |

Operational Plan for Safe Handling

A systematic workflow is essential when working with **3-Formyl-6-nitrochromone** to minimize exposure risk.

1. Preparation and Engineering Controls:

- All handling of **3-Formyl-6-nitrochromone** powder must occur within a certified chemical fume hood to minimize inhalation exposure.[\[3\]](#)
- Ensure that a calibrated eyewash station and a safety shower are readily accessible and unobstructed.[\[3\]](#)
- Verify the functionality of all equipment before commencing work.

2. Weighing and Transfer:

- Conduct all weighing and transfer operations within a fume hood to contain any dust.[\[3\]](#)
- Use anti-static weighing paper or a container that minimizes the generation of airborne particles.
- Avoid creating dust clouds during handling.[\[1\]](#)

3. During the Experiment:

- Keep all containers with **3-Formyl-6-nitrochromone** clearly and accurately labeled.[\[1\]](#)
- Avoid direct contact with skin and eyes.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory area where the chemical is being handled.[\[1\]](#)
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[1\]](#)

4. Storage:

- Store **3-Formyl-6-nitrochromone** in its original, tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[4\]](#)
- Store away from incompatible materials and foodstuff containers.[\[1\]](#)

- Protect containers from physical damage and inspect them regularly for leaks.[\[1\]](#)

Disposal Plan

Proper disposal of **3-Formyl-6-nitrochromone** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect all waste material, including unused product and contaminated consumables (e.g., gloves, weighing paper, pipette tips), in a dedicated, clearly labeled, and sealed hazardous waste container.
- **Disposal Method:** Dispose of the chemical waste through a licensed and certified hazardous waste management facility.[\[1\]](#)
 - Acceptable disposal methods may include burial in a specifically licensed landfill for chemical and pharmaceutical wastes or incineration in a licensed apparatus after mixing with a suitable combustible material.[\[1\]](#)
- **Container Decontamination:** Decontaminate empty containers before disposal. Observe all label safeguards until the containers are thoroughly cleaned or destroyed.[\[1\]](#)

Emergency Procedures

Immediate and appropriate action is required in the event of an emergency involving **3-Formyl-6-nitrochromone**.

Spill Management Protocol:

- **Evacuate:** Immediately alert personnel in the vicinity and evacuate the immediate spill area.[\[1\]](#)
- **Ventilate:** Ensure the area is well-ventilated. If the spill is within a fume hood, keep it running.
- **Don PPE:** Before attempting to clean the spill, put on the appropriate PPE as outlined in the table above, including respiratory protection.[\[1\]](#)
- **Contain and Clean the Spill:**

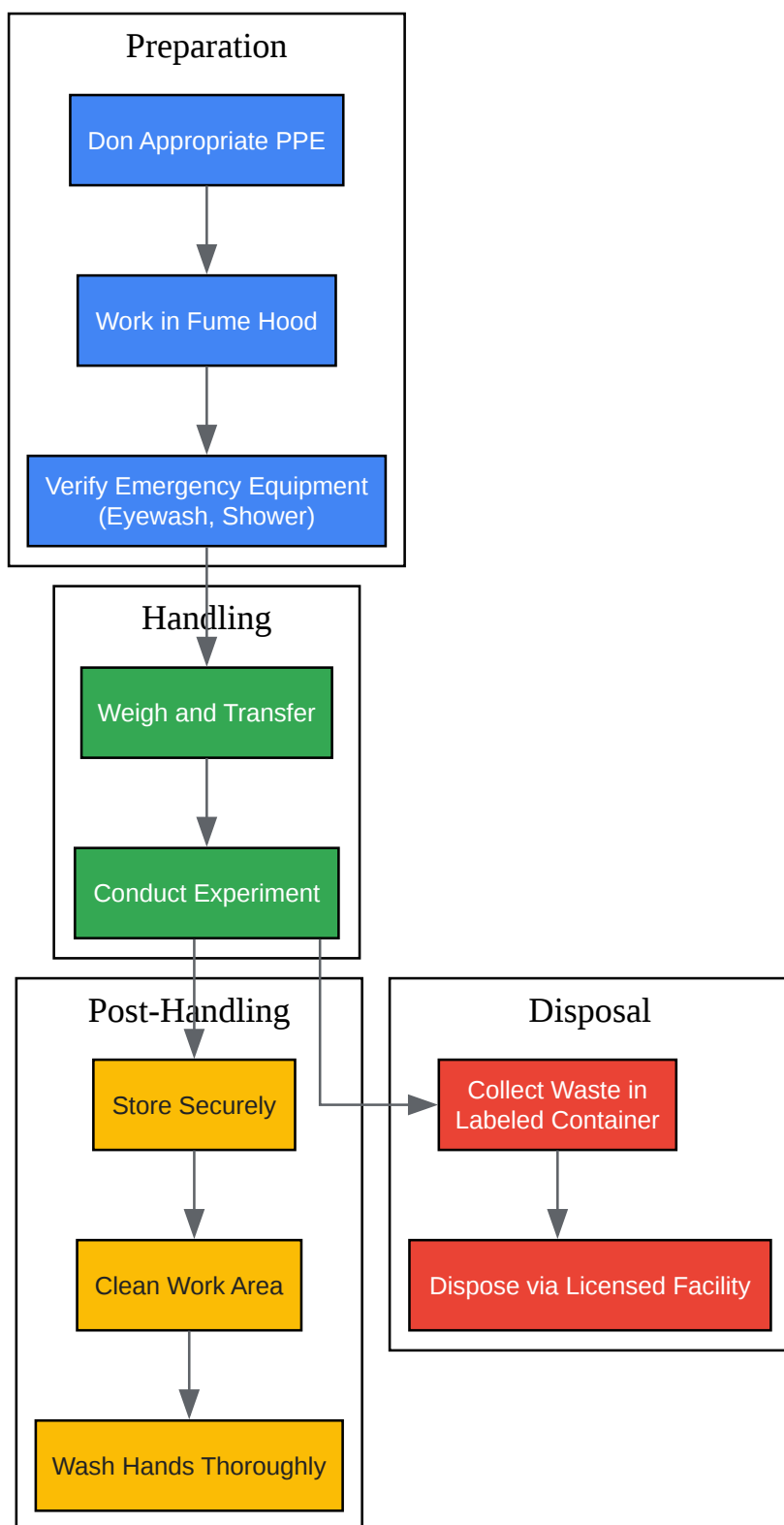
- For a solid spill, use dry clean-up procedures. Carefully sweep or vacuum up the material, avoiding actions that could generate dust.[\[1\]](#)
- Place the collected material into a labeled, sealed container for hazardous waste disposal.[\[1\]](#)
- Decontaminate: Wash the spill area down with a large amount of water and prevent runoff into drains.[\[1\]](#)

First Aid Measures:

- If Inhaled: Move the person into fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[5\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical help.[\[5\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[5\]](#)
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

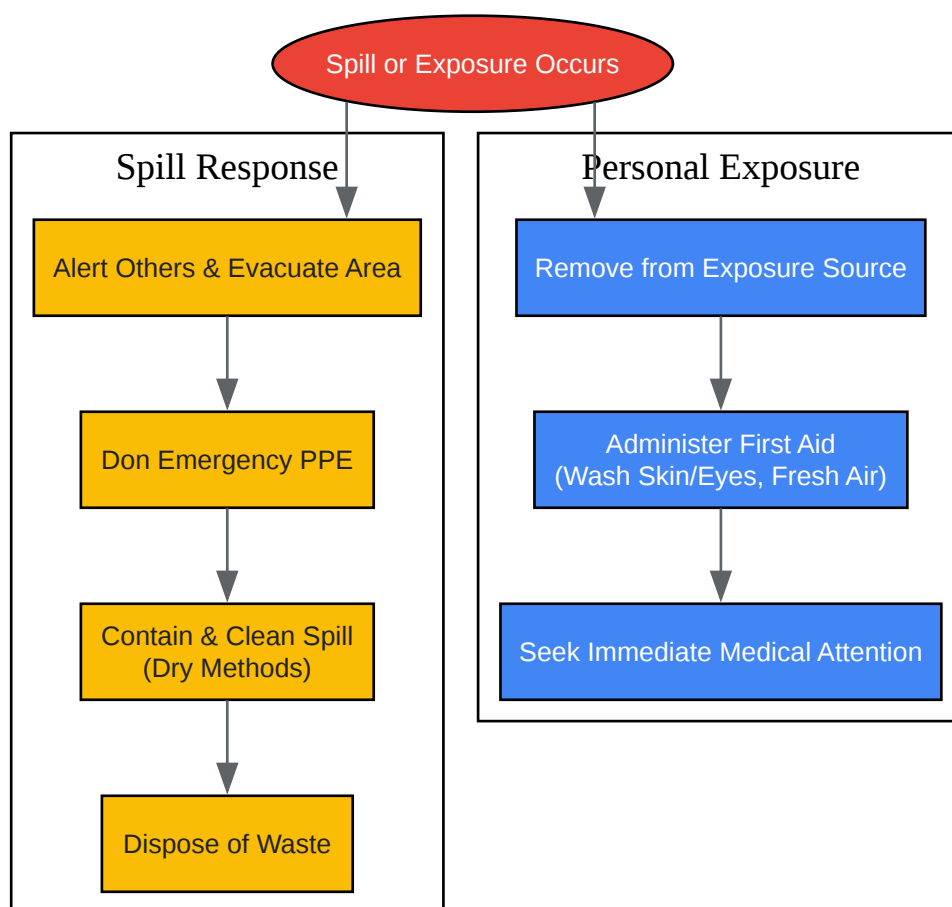
Visual Workflow and Emergency Diagrams

The following diagrams provide a visual representation of the standard operating procedures for handling **3-Formyl-6-nitrochromone** and the immediate actions to take in an emergency.



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Caption: Workflow for Safely Handling **3-Formyl-6-nitrochromone**.



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Caption: Immediate Emergency Response for **3-Formyl-6-nitrochromone**.

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